

Essential Guide to the Proper Disposal of GS-704277

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Compound of Interest

Compound Name: GS-704277

Cat. No.: B15585710

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical intermediates like **GS-704277** are paramount for laboratory safety and regulatory compliance. While specific disposal instructions for **GS-704277** are not explicitly detailed in publicly available safety data sheets, this document provides essential guidance based on the procedures for its parent compound, Remdesivir, and general best practices for pharmaceutical waste management.

GS-704277 is an intermediate alanine metabolite of the antiviral prodrug Remdesivir.^{[1][2]} It is formed through intracellular hydrolysis of Remdesivir.^[1] Given its origin and chemical nature, **GS-704277** should be handled with the same level of caution as its parent compound.

Chemical and Storage Information

Proper storage is the first step in ensuring the safe management of **GS-704277**. Below is a summary of its key properties and recommended storage conditions.

Property	Value
CAS Number	1911579-04-8[1]
Molecular Formula	C ₁₅ H ₁₉ N ₆ O ₈ P[1]
Formula Weight	442.3 g/mol [1]
Formulation	A crystalline solid[1]
Solubility	Soluble in DMSO[1]
Storage Temperature	-20°C[1] or -80°C[2]
Stability	≥ 4 years at -20°C[1]
Stock Solution Stability	6 months at -80°C; 1 month at -20°C (stored under nitrogen)[2]

Personal Protective Equipment (PPE)

When handling **GS-704277**, it is crucial to use appropriate personal protective equipment to minimize exposure risk. Based on the recommendations for Remdesivir, the following PPE should be worn:

- Gloves: Disposable, chemical-resistant gloves.[3]
- Lab Coat: A standard lab coat should be worn.[3]
- Eye Protection: Appropriate protective eyeglasses or chemical safety goggles.[4]

Disposal Procedure for GS-704277

Any unused **GS-704277** and contaminated materials should be disposed of as pharmaceutical waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Step-by-Step Disposal Guidance:

- Waste Segregation: Do not mix **GS-704277** with other waste streams. It should be collected in a designated, properly labeled, and leak-proof container for pharmaceutical or chemical

waste.

- **Container Labeling:** Clearly label the waste container with the chemical name ("**GS-704277**"), concentration (if in solution), and relevant hazard warnings.
- **Decontamination:** Decontaminate any surfaces or equipment that have come into contact with **GS-704277**. A detergent solution followed by water is recommended for cleaning.[\[3\]](#)[\[5\]](#)
- **Waste Pickup:** Arrange for the disposal of the waste container through your institution's hazardous waste management program.

Spill Cleanup Procedures

In the event of a spill, follow these procedures, which are adapted from the guidelines for Remdesivir:

For Spills of Solid **GS-704277**:

- **Restrict Access:** Cordon off the spill area to prevent unauthorized entry.
- **Wear PPE:** Ensure appropriate PPE is worn, including chemical-resistant gloves, a lab coat, and eye protection.[\[3\]](#)
- **Containment:** Cover the spill with a damp cloth or towel to minimize dust generation. Add excess liquid to the spilled powder to prevent it from becoming airborne.[\[3\]](#)
- **Collection:** Carefully sweep up the material and place it into a labeled, leak-proof container for hazardous waste disposal.[\[4\]](#)
- **Decontamination:** Clean the spill area twice with a water and detergent solution.[\[3\]](#)

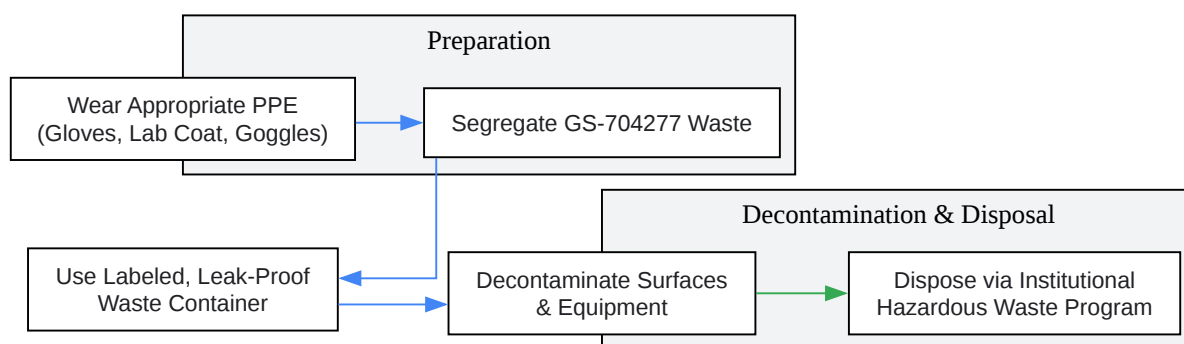
For Spills of **GS-704277** Solutions:

- **Wear PPE:** Don standard PPE, including disposable gloves and a lab coat.[\[3\]](#)
- **Absorption:** Remove any visible spillage with clean, dry paper towels or other absorbent materials.[\[3\]](#)

- Collection: Place all contaminated materials into a leak-proof container for disposal as pharmaceutical waste.[3]
- Decontamination: Clean the affected area twice with water, followed by one cleaning with a suitable detergent solution.[3]

Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **GS-704277**.



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